

Application Notes and Protocols for 8-Bromo-ATP Stock Solution

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Compound of Interest

Compound Name: 8-Bromo-ATP

CAS No.: 23567-97-7

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Audience: Researchers, scientists, and drug development professionals.

Introduction

8-Bromoadenosine 5'-triphosphate (**8-Bromo-ATP**) is a halogenated analog of adenosine 5'-triphosphate (ATP) that serves as a valuable tool in biochemical and pharmacological research. It is recognized as a potent agonist for various purinergic receptors, particularly P2X and P2Y subtypes, making it instrumental in studying signal transduction pathways mediated by these receptors.^{[1][2][3][4][5]} Its resistance to hydrolysis by some ATPases compared to ATP allows for more stable and prolonged receptor activation in experimental settings. Additionally, **8-Bromo-ATP** has been utilized in studies of enzyme kinetics and has demonstrated cytotoxic effects on certain cancer cell lines, such as multiple myeloma.^{[1][2][3][6][7]}

This document provides detailed protocols for the preparation, handling, and storage of **8-Bromo-ATP** stock solutions to ensure their stability and efficacy for various research applications.

Chemical and Physical Properties

A summary of the key properties of **8-Bromo-ATP** is presented in Table 1. Researchers should always refer to the certificate of analysis provided by the supplier for batch-specific information.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₅ BrN ₅ O ₁₃ P ₃ (free acid)	[6][8]
Molecular Weight	~586.08 g/mol (free acid)	[1][7][8]
~586.1 g/mol (sodium salt hydrate)	[2]	
~674.00 g/mol (tetrasodium salt)	[9]	
Appearance	White to off-white solid	[8]
Solubility	Soluble in water	[2]
UV Absorbance (λ _{max})	264 nm in Tris-HCl, pH 7.5	[2][8]
Molar Extinction Coefficient (ε)	17,000 L·mol ⁻¹ ·cm ⁻¹ at 264 nm	[8]
Purity	≥95% (HPLC)	[2][8]

Experimental Protocols

Preparation of a 10 mM 8-Bromo-ATP Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **8-Bromo-ATP**. The final concentration may be adjusted based on specific experimental needs.

Materials:

- **8-Bromo-ATP** (solid form, e.g., sodium salt)
- Nuclease-free water
- 1 M NaOH solution
- pH meter

- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Determine the Mass of **8-Bromo-ATP**:
 - Refer to the manufacturer's certificate of analysis for the exact molecular weight of the specific lot of **8-Bromo-ATP** being used.
 - Calculate the mass of **8-Bromo-ATP** required to prepare the desired volume and concentration of the stock solution. For example, to prepare 1 mL of a 10 mM solution using **8-Bromo-ATP** with a molecular weight of 586.08 g/mol :
$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 586.08 \text{ g/mol} \times 1000 \text{ mg/g} = 5.86 \text{ mg}$$
- Dissolution:
 - Carefully weigh the calculated amount of **8-Bromo-ATP** powder and place it in a sterile microcentrifuge tube.
 - Add a volume of nuclease-free water that is approximately 80% of the final desired volume (e.g., 800 µL for a final volume of 1 mL).
 - Vortex the tube until the powder is completely dissolved. **8-Bromo-ATP** should readily dissolve in water.[\[2\]](#)
- pH Adjustment:
 - Aqueous solutions of ATP and its analogs are typically acidic.[\[10\]](#)[\[11\]](#) It is crucial to adjust the pH to a neutral range (7.0-7.5) to ensure the stability of the triphosphate chain.[\[11\]](#)[\[12\]](#)
 - Place a calibrated pH probe into the solution.

- Slowly add small increments of 1 M NaOH while monitoring the pH. Mix the solution gently after each addition.
- Caution: Avoid increasing the pH above 7.5, as basic conditions can promote hydrolysis of the triphosphate group.[\[12\]](#)
- Final Volume Adjustment:
 - Once the desired pH is reached, add nuclease-free water to bring the solution to the final volume (e.g., 1 mL).
 - Mix the solution thoroughly by vortexing.
- Concentration Verification (Optional but Recommended):
 - The precise concentration of the stock solution can be verified by UV-Vis spectrophotometry.
 - Prepare a dilution of the stock solution in a suitable buffer (e.g., Tris-HCl, pH 7.5).
 - Measure the absorbance at 264 nm.
 - Calculate the concentration using the Beer-Lambert law ($A = \epsilon cl$), with $\epsilon = 17,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$.[\[8\]](#)
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile microcentrifuge tubes.[\[13\]](#)[\[14\]](#)
 - Label the tubes clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C or -80°C .

Storage and Stability

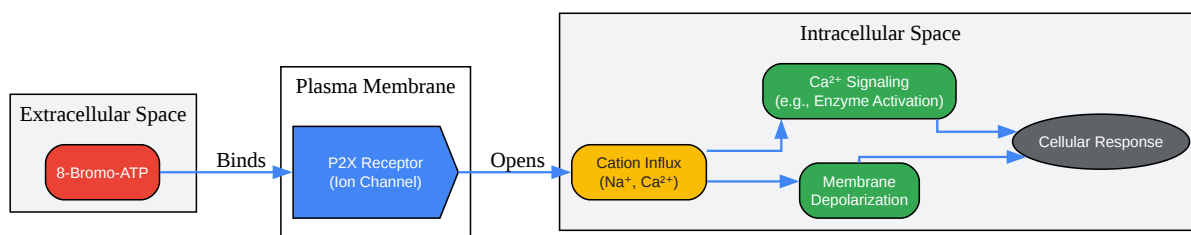
Proper storage is critical for maintaining the integrity of **8-Bromo-ATP** solutions. The recommended storage conditions are summarized in Table 2.

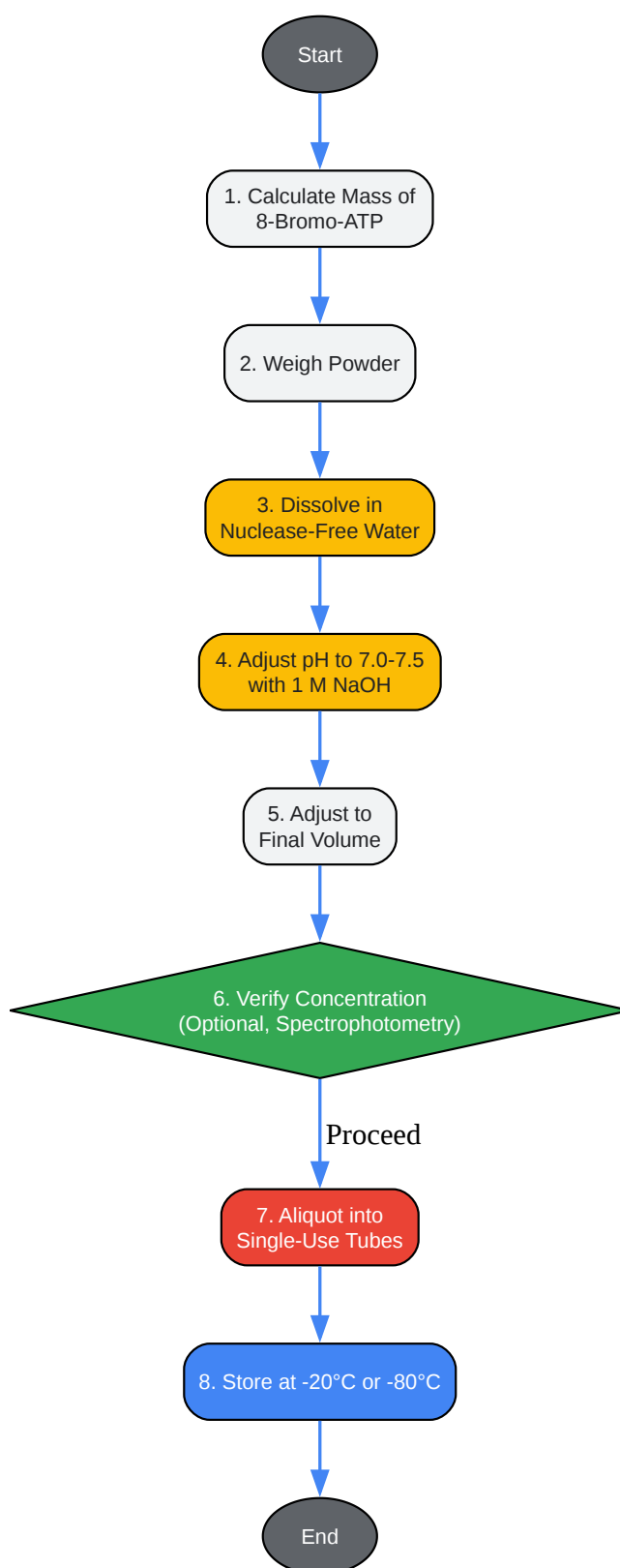
Form	Storage Temperature	Duration	Notes	References
Solid (Powder)	-20°C	≥ 4 years	Store in a desiccated environment. Short-term exposure (up to 1 week) to ambient temperature is generally acceptable.	[2] [3] [8]
Aqueous Stock Solution	-20°C or -80°C	≥ 1 year	Must be aliquoted to avoid repeated freeze-thaw cycles. Ensure the pH is neutral (7.0-7.5).	[10] [11] [13] [14]
Diluted Working Solution	4°C	< 1 week	For short-term use. Prepare fresh from frozen stock when possible.	[10] [11]

Visualizations

Signaling Pathway Involving 8-Bromo-ATP

8-Bromo-ATP acts as an agonist at P2X and P2Y purinergic receptors. The diagram below illustrates a simplified, generic signaling cascade initiated by the binding of **8-Bromo-ATP** to a P2X receptor, a ligand-gated ion channel.





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